

# Unveiling the Molecular Architecture of Dictyopanine A: A Technical Guide

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## Compound of Interest

Compound Name: Dictyopanine A

Cat. No.: B1248262

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This whitepaper provides a detailed technical overview of the chemical structure elucidation of **Dictyopanine A**, a sesquiterpenoid isolated from the fungus *Dictyopanus* sp. (strain HKI 0181). The following sections present a comprehensive summary of the spectroscopic data, detailed experimental protocols, and the logical workflow employed to determine the molecular structure of this natural product.

## Spectroscopic Data Summary

The structure of **Dictyopanine A** was determined through a combination of mass spectrometry and one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy. The key quantitative data are summarized in the tables below.

### Mass Spectrometry Data

High-resolution mass spectrometry (HRMS) was crucial in determining the elemental composition of **Dictyopanine A**.

| Ionization Mode | m/z [M+H] <sup>+</sup> | Formula                                        |
|-----------------|------------------------|------------------------------------------------|
| ESI             | 415.2484               | C <sub>25</sub> H <sub>35</sub> O <sub>5</sub> |

Table 1: High-Resolution Mass Spectrometry Data for **Dictyopanine A**.

## **$^1\text{H}$ and $^{13}\text{C}$ NMR Spectroscopic Data**

The  $^1\text{H}$  and  $^{13}\text{C}$  NMR data were acquired in  $\text{CDCl}_3$  at 500 MHz and 125 MHz, respectively. The chemical shifts ( $\delta$ ) are reported in parts per million (ppm) and coupling constants (J) are in Hertz (Hz).

| Position | $\delta\text{H}$ (ppm), mult. (J in Hz) | $\delta\text{C}$ (ppm) |
|----------|-----------------------------------------|------------------------|
| 1        | 5.85, d (1.5)                           | 129.5                  |
| 2        | -                                       | 165.8                  |
| 3        | 7.02, dd (15.5, 11.5)                   | 145.2                  |
| 4        | 5.82, d (15.5)                          | 121.1                  |
| 5        | -                                       | 137.9                  |
| 6        | 2.20, m                                 | 35.4                   |
| 7        | 2.05, m                                 | 28.2                   |
| 8        | 5.12, t (7.0)                           | 124.2                  |
| 9        | -                                       | 131.7                  |
| 10       | 2.08, m                                 | 39.8                   |
| 11       | 1.40, m                                 | 26.5                   |
| 12       | 1.62, s                                 | 17.7                   |
| 13       | 1.69, s                                 | 25.7                   |
| 14       | 4.68, d (12.0)                          | 68.9                   |
| 14'      | 4.58, d (12.0)                          | -                      |
| 15       | 4.15, s                                 | 64.3                   |
| 1'       | -                                       | 166.5                  |
| 2'       | 5.80, s                                 | 117.0                  |
| 3'       | -                                       | 152.9                  |
| 4'       | 7.28, d (15.0)                          | 141.2                  |
| 5'       | 6.25, d (15.0)                          | 129.8                  |
| 6'       | 2.35, q (7.5)                           | 34.8                   |
| 7'       | 1.55, sext (7.5)                        | 20.6                   |

|    |               |      |
|----|---------------|------|
| 8' | 0.95, t (7.5) | 13.8 |
| 9' | 1.85, s       | 12.1 |

Table 2:  $^1\text{H}$  and  $^{13}\text{C}$  NMR Spectroscopic Data for **Dictyopanine A** in  $\text{CDCl}_3$ .

## Experimental Protocols

The following section details the methodologies used for the isolation and structure elucidation of **Dictyopanine A**.

### Fungal Cultivation and Extraction

The fungus *Dictyopanus* sp. (HKI 0181) was cultivated on a solid rice medium. After a period of growth, the culture was extracted with ethyl acetate. The resulting crude extract was then subjected to further purification.

### Isolation of Dictyopanine A

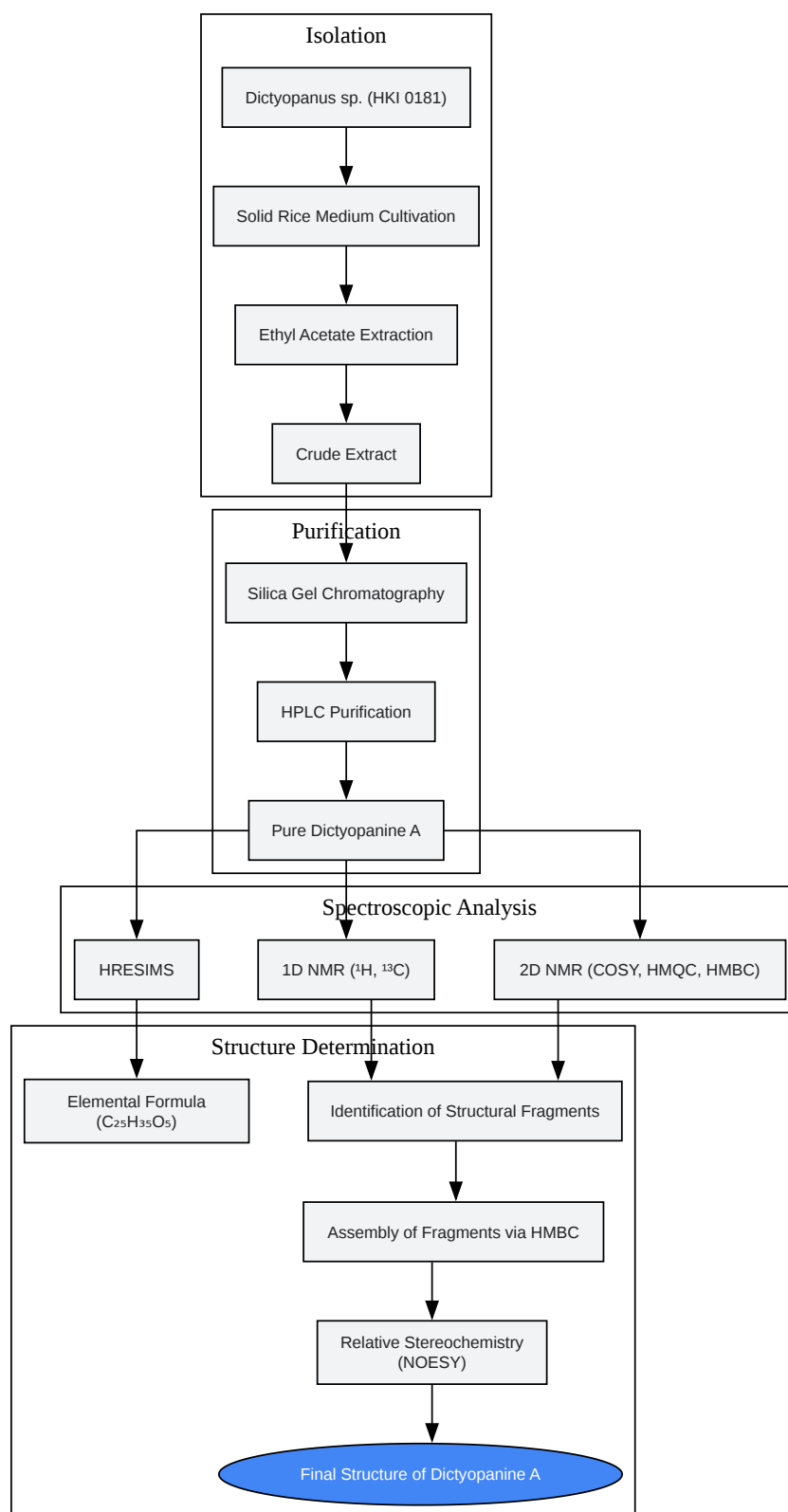
The ethyl acetate extract was fractionated using a combination of chromatographic techniques. The primary separation was achieved through silica gel column chromatography, followed by further purification using high-performance liquid chromatography (HPLC) to yield pure **Dictyopanine A**.

### Spectroscopic Analysis

- NMR Spectroscopy:  $^1\text{H}$ ,  $^{13}\text{C}$ , COSY, HMQC, and HMBC spectra were recorded on a 500 MHz NMR spectrometer using  $\text{CDCl}_3$  as the solvent. Chemical shifts were referenced to the residual solvent signals.
- Mass Spectrometry: High-resolution electrospray ionization mass spectrometry (HRESIMS) was performed to determine the exact mass and elemental composition of the molecule.

### Structure Elucidation Workflow

The elucidation of the chemical structure of **Dictyopanine A** followed a logical progression of experiments and data analysis. The workflow is visualized in the diagram below.

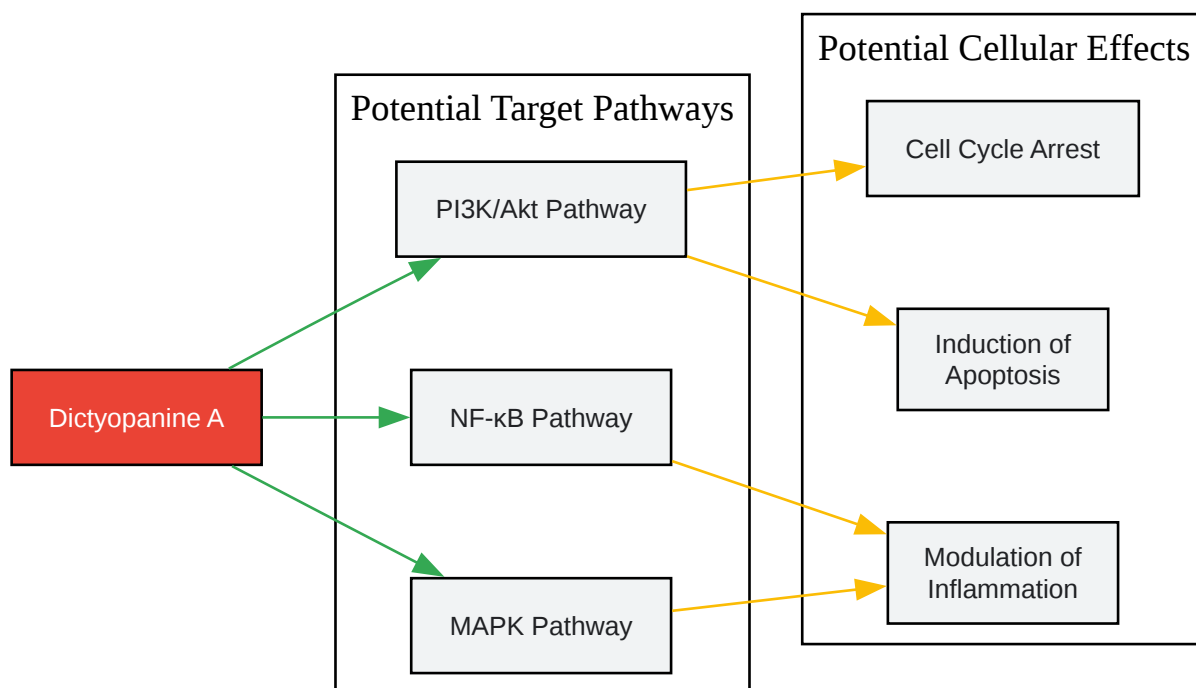


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Caption: Workflow for the structure elucidation of **Dictyopanine A**.

## Signaling Pathway Analysis (Hypothetical)

While the primary focus of the initial research was on structure elucidation, the chemical scaffold of **Dictyopanine A** suggests potential interactions with various cellular signaling pathways. Further biological studies would be required to confirm these hypotheses. A hypothetical pathway diagram is presented below to illustrate potential areas of investigation.



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Caption: Hypothetical signaling pathways potentially modulated by **Dictyopanine A**.

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